

Safety and handling precautions for **tert-butyl 4-hydroxybenzoate**

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Compound of Interest

Compound Name: *tert-Butyl 4-hydroxybenzoate*

Cat. No.: *B153417*

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An In-depth Technical Guide to the Safety and Handling of **tert-butyl 4-hydroxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tert-butyl 4-hydroxybenzoate** (CAS No. 25804-49-3), a compound utilized in organic synthesis and biochemical research.^[1] Adherence to these guidelines is crucial for ensuring personal safety and maintaining the integrity of experimental work.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **tert-butyl 4-hydroxybenzoate** is presented in Table 1. This data is essential for the safe handling and storage of the compound.

Table 1: Physical and Chemical Properties of **tert-butyl 4-hydroxybenzoate**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ O ₃	[2][3][4]
Molecular Weight	194.23 g/mol	[2][3][4]
Appearance	White crystalline solid	[1]
Melting Point	122-125 °C	
Boiling Point	295.6 ± 13.0 °C at 760 mmHg	[2]
Density	1.1 ± 0.1 g/cm ³	[2]
Flash Point	121.5 ± 12.6 °C	[2]
Solubility	Slightly soluble in water.	

Hazard Identification and Classification

tert-Butyl 4-hydroxybenzoate is classified as a hazardous substance. The GHS hazard classifications are summarized in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[3]
Skin corrosion/irritation	2	H315: Causes skin irritation[3]
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation[3]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[3]

GHS Pictograms:

Exclamation mark

Signal Word: Warning

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are paramount to minimizing exposure risks.

Engineering Controls

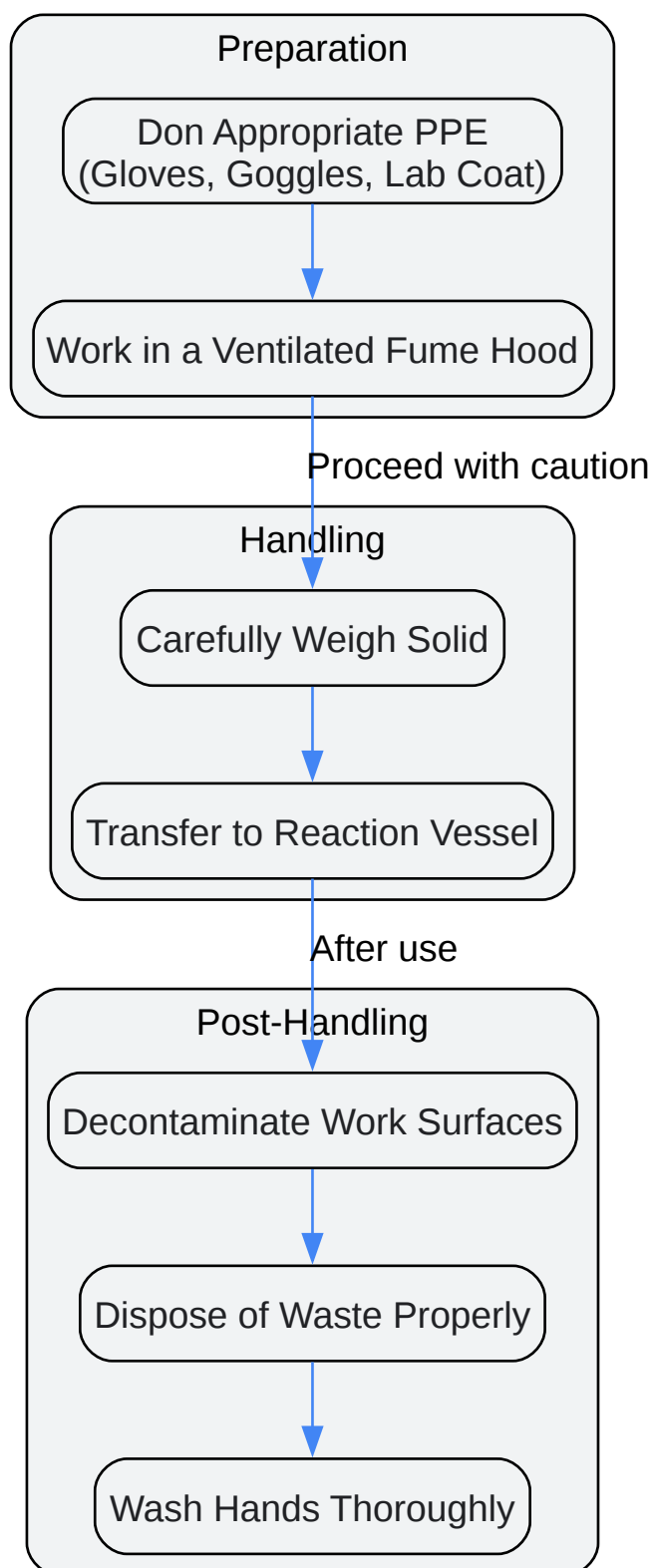
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[7\]](#)

Personal Protective Equipment

The following PPE should be worn when handling **tert-butyl 4-hydroxybenzoate**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)[\[8\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[\[5\]](#)[\[8\]](#) Avoid prolonged or repeated skin contact.
- Respiratory Protection: If dusts are generated or ventilation is inadequate, use a NIOSH-approved respirator.[\[9\]](#)

The logical workflow for handling **tert-butyl 4-hydroxybenzoate** is illustrated in the diagram below.



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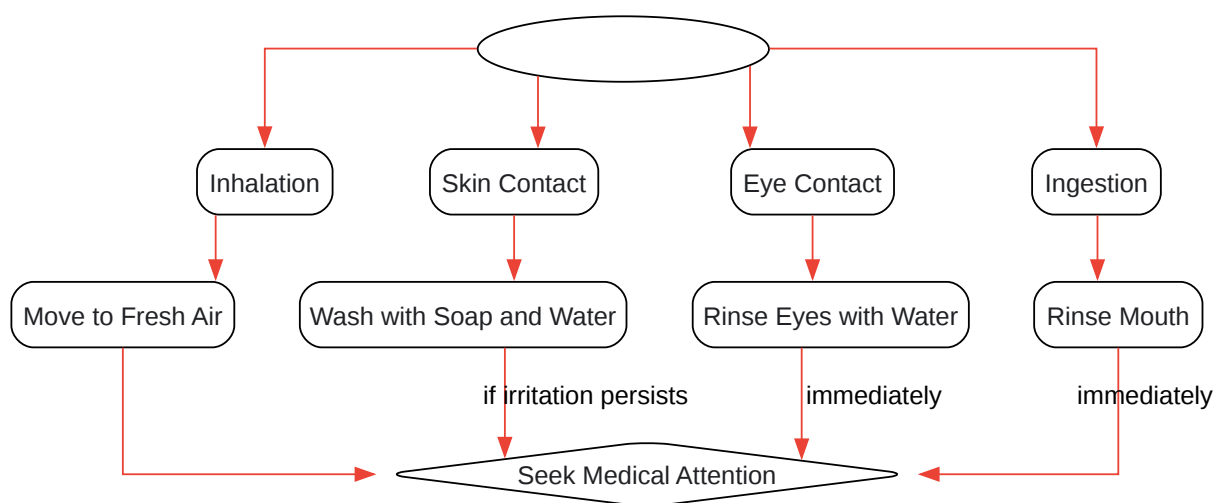
Caption: Workflow for Safe Handling

First Aid Measures

In the event of exposure, follow these first aid procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.^{[5][8]}
- After Skin Contact: Immediately wash the affected area with plenty of soap and water.^[8] Remove contaminated clothing. If skin irritation persists, seek medical attention.^[8]
- After Eye Contact: Rinse cautiously with water for several minutes.^[8] Remove contact lenses, if present and easy to do. Continue rinsing.^[8] Immediately call a poison center or doctor.^[8]
- After Ingestion: Rinse mouth with water. Do NOT induce vomiting.^[6] Seek immediate medical attention.^[5]

The decision-making process for responding to an exposure incident is outlined below.



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Caption: First Aid Response Flowchart

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place.[8]
[10] Recommended storage temperature is 4°C.
- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[8]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[10]

Experimental Protocol: Synthesis of *tert*-butyl 4-hydroxybenzoate

The following is a representative experimental protocol for the synthesis of ***tert*-butyl 4-hydroxybenzoate**, with an emphasis on safety and handling.

Materials and Equipment

- p-Hydroxybenzoic acid
- *tert*-Butanol
- DCC (N,N'-Dicyclohexylcarbodiimide)
- DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Potassium carbonate solution
- Saturated sodium chloride solution
- Magnesium sulfate
- Reaction flask, magnetic stirrer, and other standard laboratory glassware

- Column chromatography setup

Procedure

- Preparation: Don all required PPE (lab coat, safety goggles, and nitrile gloves) and set up the reaction in a chemical fume hood.
- Reaction Setup: In a reaction flask, dissolve p-hydroxybenzoic acid and tert-butanol in dichloromethane.
- Reagent Addition: While stirring vigorously, add DCC and a catalytic amount of DBU to the reaction mixture.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 18 hours. Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Workup:
 - Once the reaction is complete, remove the solvent by rotary evaporation.
 - Dissolve the residue in dichloromethane and filter to remove insoluble byproducts.
 - Wash the filtrate sequentially with saturated sodium bicarbonate solution, potassium carbonate solution, and saturated sodium chloride solution.
 - Dry the organic phase with magnesium sulfate, filter, and evaporate the solvent.
- Purification: Purify the crude product by column chromatography to obtain pure **tert-butyl 4-hydroxybenzoate**.

This protocol is adapted from a known synthesis method.^[1]

Disposal Considerations

Dispose of **tert-butyl 4-hydroxybenzoate** and any contaminated materials in accordance with local, state, and federal regulations.^[8] Do not allow the chemical to enter drains or waterways.

^[8]

Toxicological Information

The toxicological properties of **tert-butyl 4-hydroxybenzoate** have not been thoroughly investigated.[8] It is classified as harmful if swallowed.[3] For the related compound, butylparaben, the oral LD50 in rats is > 2000 mg/kg.[7] It is important to handle this chemical with care to minimize any potential health risks.

This guide is intended to provide comprehensive safety and handling information for **tert-butyl 4-hydroxybenzoate**. It is not a substitute for a thorough understanding of the chemical's properties and the implementation of sound laboratory practices. Always consult the most up-to-date Safety Data Sheet (SDS) before working with any chemical.

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